

5-Bromo-8-nitronaphthalene-1-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-Bromo-8-nitronaphthalene-1-carboxylic acid

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An In-depth Technical Guide to 5-Bromo-8-nitronaphthalene-1-carboxylic acid

This technical guide provides a comprehensive overview of **5-bromo-8-nitronaphthalene-1-carboxylic acid**, a substituted naphthalene derivative of interest in various chemical syntheses. The document details its chemical structure, nomenclature, physicochemical properties, and key experimental protocols for its synthesis and subsequent reactions, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

5-Bromo-8-nitronaphthalene-1-carboxylic acid is an aromatic organic compound characterized by a naphthalene core. This bicyclic aromatic system is functionalized with three different substituents: a bromine atom at the 5-position, a nitro group at the 8-position, and a carboxylic acid group at the 1-position.^[1] The unique arrangement of these electron-withdrawing and sterically bulky groups on the naphthalene ring imparts specific electronic and steric properties, making it a valuable intermediate in organic synthesis.^[1]

IUPAC Name: **5-bromo-8-nitronaphthalene-1-carboxylic acid**

Alternative Name: 5-Bromo-8-nitro-1-naphthoic acid^[1]

Chemical Structure:

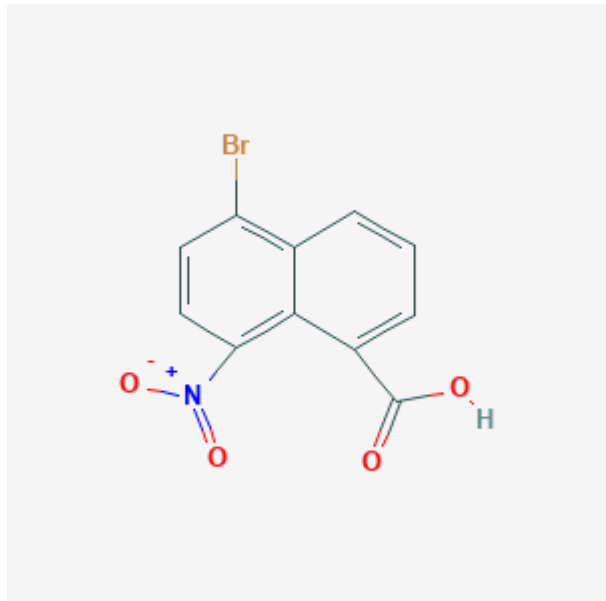


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Physicochemical Properties

The following table summarizes the key quantitative data for **5-bromo-8-nitronaphthalene-1-carboxylic acid**.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₁₁ H ₆ BrNO ₄ | [1] |
| Molecular Weight | 296.07 g/mol | [1] |
| CAS Number | 65440-41-7 | |

Experimental Protocols

The synthesis and reactions of **5-bromo-8-nitronaphthalene-1-carboxylic acid** involve standard organic chemistry transformations. Below are detailed methodologies for its preparation and potential subsequent reactions.

3.1. Synthesis of 5-Bromo-8-nitronaphthalene-1-carboxylic acid

The primary synthetic route involves a two-step electrophilic aromatic substitution sequence starting from a suitable naphthalene precursor, typically naphthalenecarboxaldehyde.^[1] The order of bromination and nitration is crucial for achieving the desired substitution pattern.^[1]

- Step 1: Bromination of the Naphthalene Core
 - Objective: To introduce a bromine atom at the 5-position of the naphthalene ring.
 - Reagents: Naphthalenecarboxaldehyde, bromine (Br_2), and a Lewis acid catalyst such as iron(III) bromide (FeBr_3).
 - Procedure: Naphthalenecarboxaldehyde is dissolved in a suitable inert solvent (e.g., dichloromethane). The catalyst, FeBr_3 , is added to the solution. Bromine is then added dropwise to the reaction mixture, typically at a controlled temperature to manage the exothermic reaction. The reaction is monitored by techniques like Thin Layer Chromatography (TLC) until the starting material is consumed. Upon completion, the reaction is quenched, and the product is isolated through extraction and purified by crystallization or column chromatography.
- Step 2: Nitration of the Brominated Intermediate
 - Objective: To introduce a nitro group at the 8-position of the brominated naphthalene ring.
 - Reagents: The brominated intermediate from Step 1, a nitrating mixture of concentrated sulfuric acid (H_2SO_4) and concentrated nitric acid (HNO_3).
 - Procedure: The brominated naphthalene derivative is slowly added to a pre-cooled mixture of concentrated sulfuric and nitric acids. The temperature of the reaction is carefully maintained, usually at low temperatures, to prevent over-nitration and side reactions. The reaction mixture is stirred until the starting material is fully converted. The product, 5-bromo-8-nitronaphthalene-1-carbaldehyde, is then precipitated by pouring the reaction mixture onto ice, followed by filtration, washing, and drying.
- Step 3: Oxidation to Carboxylic Acid
 - Objective: To oxidize the aldehyde group to a carboxylic acid.

- Reagents: 5-bromo-8-nitronaphthalene-1-carbaldehyde, an oxidizing agent such as potassium permanganate (KMnO₄) or chromic acid.
- Procedure: The aldehyde is treated with the oxidizing agent under appropriate conditions (e.g., in an aqueous basic solution for KMnO₄). The reaction progress is monitored, and upon completion, the excess oxidizing agent is quenched. The product, **5-bromo-8-nitronaphthalene-1-carboxylic acid**, is then isolated by acidification, which causes it to precipitate, followed by filtration and purification.

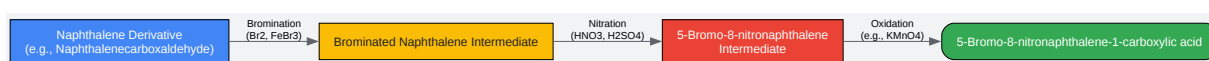
3.2. Further Reactions of **5-Bromo-8-nitronaphthalene-1-carboxylic acid**

The functional groups on **5-bromo-8-nitronaphthalene-1-carboxylic acid** allow for a variety of subsequent chemical transformations.

- Reduction of the Nitro Group: The nitro group can be reduced to an amino group (NH₂) using various reducing agents. A common method is catalytic hydrogenation, employing hydrogen gas (H₂) in the presence of a palladium catalyst (Pd/C).^[1] This transformation yields 5-bromo-8-aminonaphthalene-1-carboxylic acid, a key intermediate for the synthesis of dyes and other complex organic molecules.
- Nucleophilic Substitution of Bromine: The bromine atom can be displaced by a range of nucleophiles under specific reaction conditions, such as in the presence of a copper catalyst.^[1] For instance, reactions with amines or thiols can introduce new functional groups at the 5-position.

Visualization of Synthetic Pathway

The following diagram illustrates the logical workflow for the synthesis of **5-bromo-8-nitronaphthalene-1-carboxylic acid**.



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Caption: Synthetic workflow for **5-Bromo-8-nitronaphthalene-1-carboxylic acid**.

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References

- 1. Buy 5-Bromo-8-nitronaphthalene-1-carboxylic acid (EVT-348322) | 65440-41-7 [evitachem.com]
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